

Core Identity and Physicochemical Properties

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Compound of Interest

Compound Name: *Diethyl 5-bromoisophthalate*

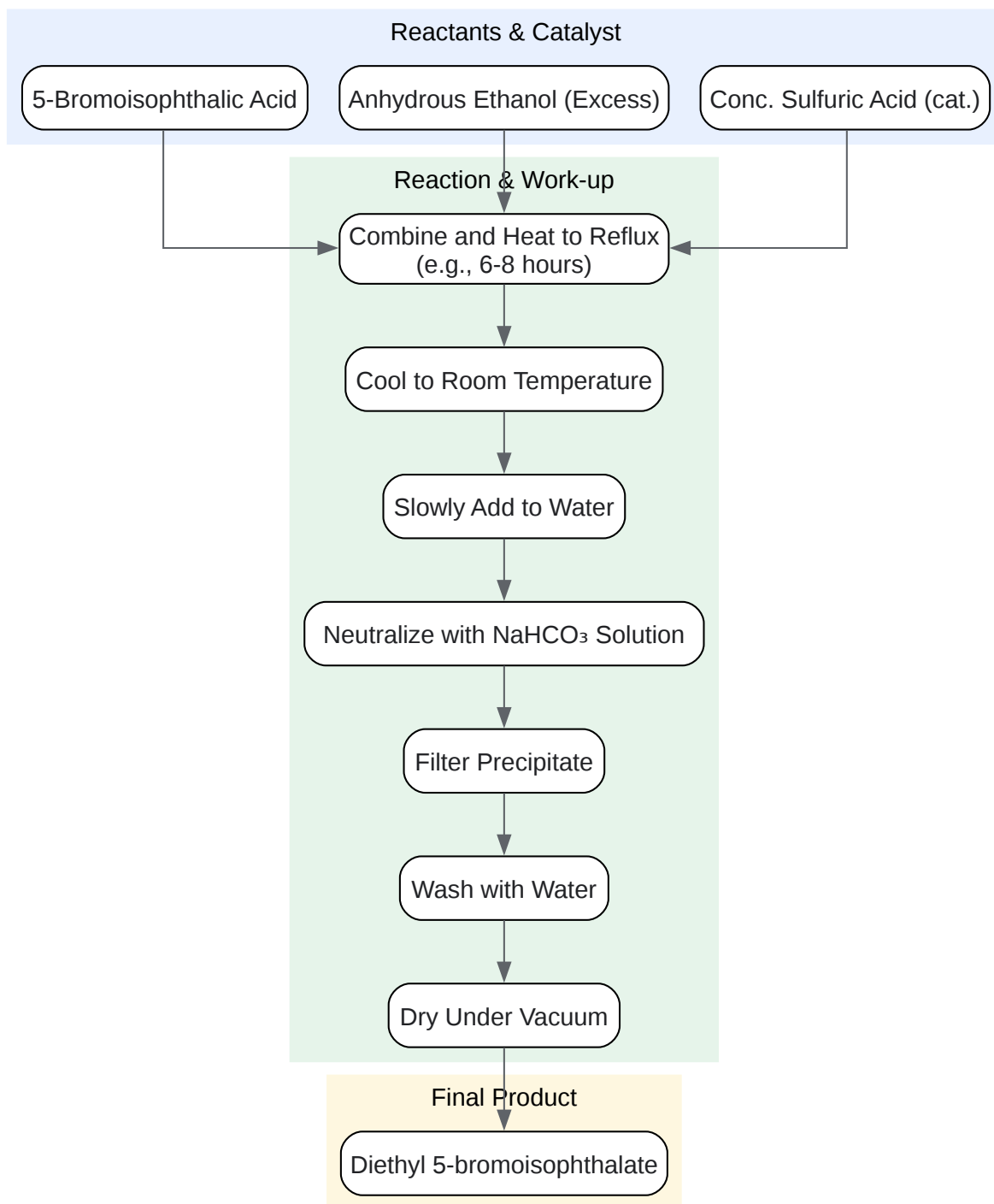
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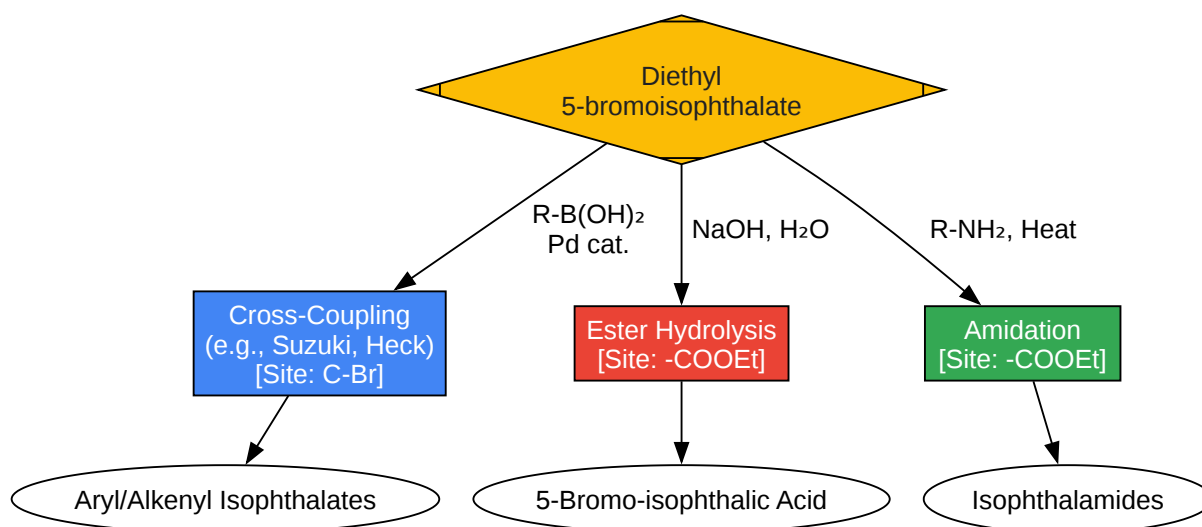
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Diethyl 5-bromoisophthalate (CAS No. 127437-29-0) is an aromatic dicarboxylate ester. Its structure is distinguished by a benzene ring substituted with two ethyl ester groups at positions 1 and 3, and a bromine atom at position 5. This specific arrangement of functional groups—two modifiable esters and a reactive bromine atom—makes it an exceptionally versatile building block in organic synthesis.

The bromine atom serves as an excellent leaving group, making the molecule amenable to a variety of cross-coupling reactions, such as Suzuki-Miyaura, Heck, and Sonogashira couplings, which are fundamental for constructing complex molecular architectures. Concurrently, the diethyl ester groups can be hydrolyzed to the corresponding carboxylic acid or converted into amides, enabling further functionalization.

Below is a diagram illustrating the chemical structure of **Diethyl 5-bromoisophthalate**.





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